

Prometon-d3: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Prometon-d3

Cat. No.: B12295415

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This technical guide provides an in-depth overview of **Prometon-d3**, a deuterated analog of the herbicide Prometon. It is intended for researchers, scientists, and professionals in drug development and environmental analysis. This document outlines its chemical properties, mechanism of action, and typical applications, with a focus on its use as an internal standard in analytical testing.

Core Compound Properties

Prometon-d3 is a stable, isotopically labeled form of Prometon, a non-selective triazine herbicide. The deuterium labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods. Key quantitative data for **Prometon-d3** and its parent compound, Prometon, are summarized below.

Property	Prometon-d3	Prometon
CAS Number	1219803-43-6	1610-18-0[1]
Molecular Weight	228.31 g/mol	225.29 g/mol [1]
Molecular Formula	C ₁₀ H ₁₆ D ₃ N ₅ O	C ₁₀ H ₁₉ N ₅ O[1]

Mechanism of Action

The primary mechanism of action of Prometon, and by extension the biological context for the use of **Prometon-d3**, is the inhibition of photosynthesis.[2][3][4] As a triazine herbicide, Prometon disrupts the photosynthetic electron transport chain in plants.[2] Specifically, it acts as an inhibitor of Photosystem II (PSII), a key protein complex in the thylakoid membranes of chloroplasts.[2][3][4] By binding to the D1 protein of the PSII complex, Prometon blocks the plastoquinone binding site, thereby interrupting electron flow and halting the production of ATP and NADPH necessary for carbon fixation. This ultimately leads to the death of the plant.

While Prometon has been investigated for potential endocrine-disrupting effects in animals, studies have not identified a clear mechanism of action in this context.[5]

Experimental Protocols: Analytical Quantification

Prometon-d3 is principally used as an internal standard in analytical methods for the detection and quantification of Prometon in environmental samples. A common technique is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Objective: To accurately quantify the concentration of Prometon in a water sample.

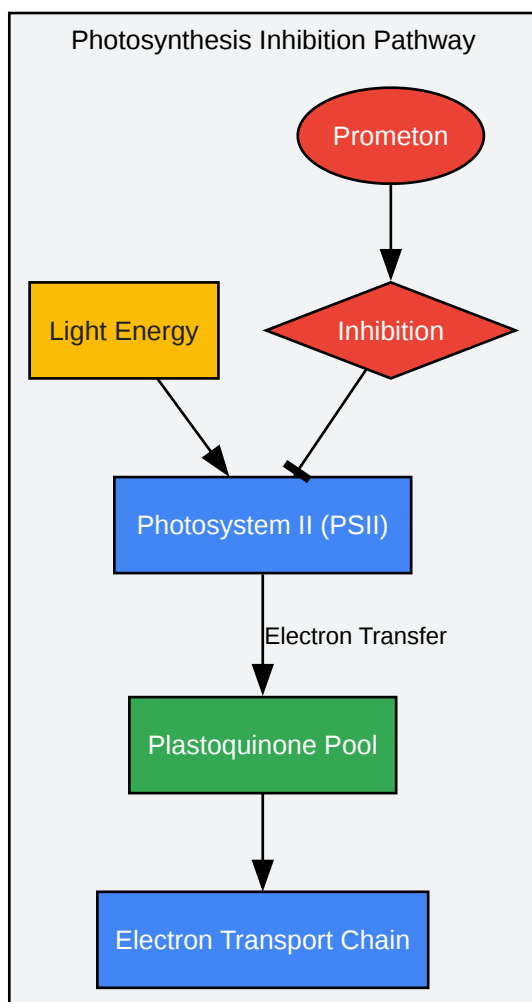
Methodology:

- Sample Preparation:
 - A known volume of the water sample is collected.
 - The sample is fortified with a precise amount of **Prometon-d3** solution, which will serve as the internal standard.
 - For certain water matrices, a solid-phase extraction (SPE) may be performed to concentrate the analytes and remove interfering substances.
- LC Separation:
 - An aliquot of the prepared sample is injected into a High-Performance Liquid Chromatography (HPLC) system.
 - The analytes are separated on a C18 analytical column using a mobile phase gradient, typically consisting of water and acetonitrile with a formic acid modifier.

- MS/MS Detection:
 - The eluent from the HPLC is introduced into a tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
 - The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both Prometon and **Prometon-d3** (Multiple Reaction Monitoring - MRM). This highly specific detection method minimizes the impact of matrix interferences.
- Quantification:
 - The concentration of Prometon in the original sample is determined by comparing the peak area ratio of the native Prometon to the deuterated internal standard (**Prometon-d3**) against a calibration curve prepared with known concentrations of Prometon and a constant concentration of **Prometon-d3**.

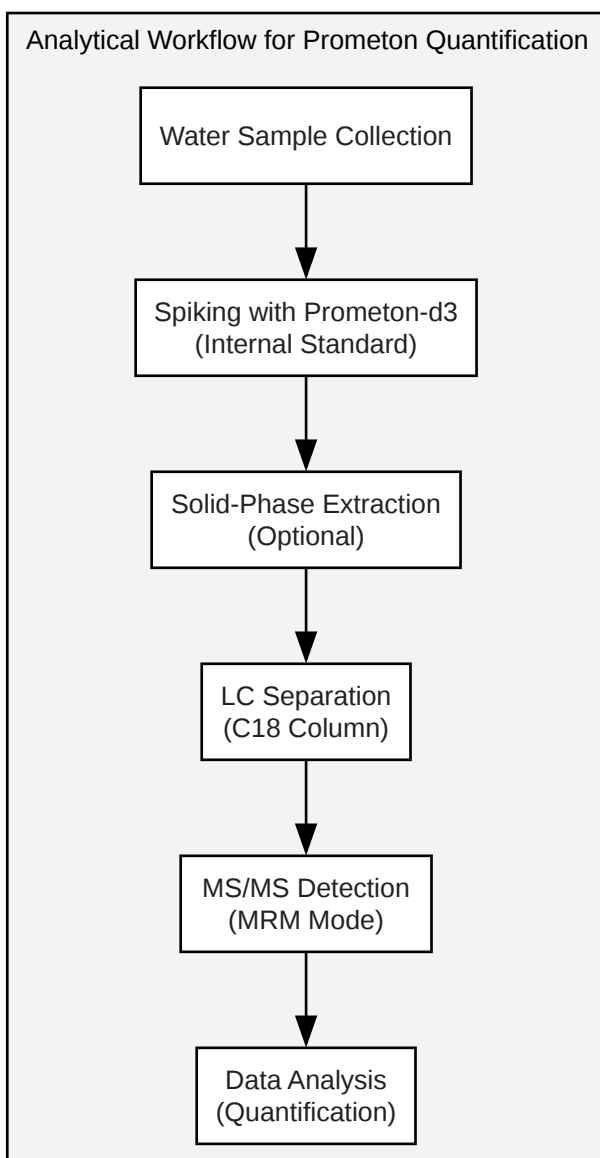
Visualized Workflows

The following diagrams illustrate the key processes related to Prometon's mechanism of action and its analytical workflow.



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Mechanism of Action of Prometon



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Analytical Workflow using **Prometon-d3**

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